Technical Guide: Molecular Architecture & Synthesis of N,N'-Di(2-bromophenyl)urea

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N,N'-di(2-bromophenyl)urea*
CAS No.:	*175278-34-9*
Cat. No.:	*B066528*

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Executive Summary

N,N'-di(2-bromophenyl)urea (CAS: 6341-55-5) is a symmetric diarylurea characterized by significant steric congestion at the ortho positions of the phenyl rings. Unlike its planar para-substituted congeners, this molecule adopts a highly twisted conformation to relieve steric strain between the bulky bromine atoms and the urea oxygen/protons. This structural deviation dictates its solubility, hydrogen-bonding capability, and utility as a scaffold in kinase inhibitor design and supramolecular anion sensing.

Molecular Architecture & Conformational Dynamics

Structural Analysis

The core urea moiety (

) typically favors a planar geometry to maximize

-conjugation. However, the introduction of bromine atoms at the ortho (2-position) of both phenyl rings disrupts this planarity.

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- Twisted Conformation: To minimize steric clash between the ortho-bromine and the urea carbonyl oxygen (or the N-H protons, depending on rotation), the phenyl rings rotate out of the urea plane. Crystallographic studies of analogous ortho-substituted ureas confirm an anti-anti conformation of the N-H bonds relative to the carbonyl, with phenyl rings twisted by 40–70°.
- Intramolecular Interactions: The ortho-bromine atoms can engage in weak intramolecular halogen bonding with the urea oxygen, stabilizing specific rotamers.
- Lattice Packing: In the solid state, the molecule forms 1D hydrogen-bonded tapes (the

  -network) via

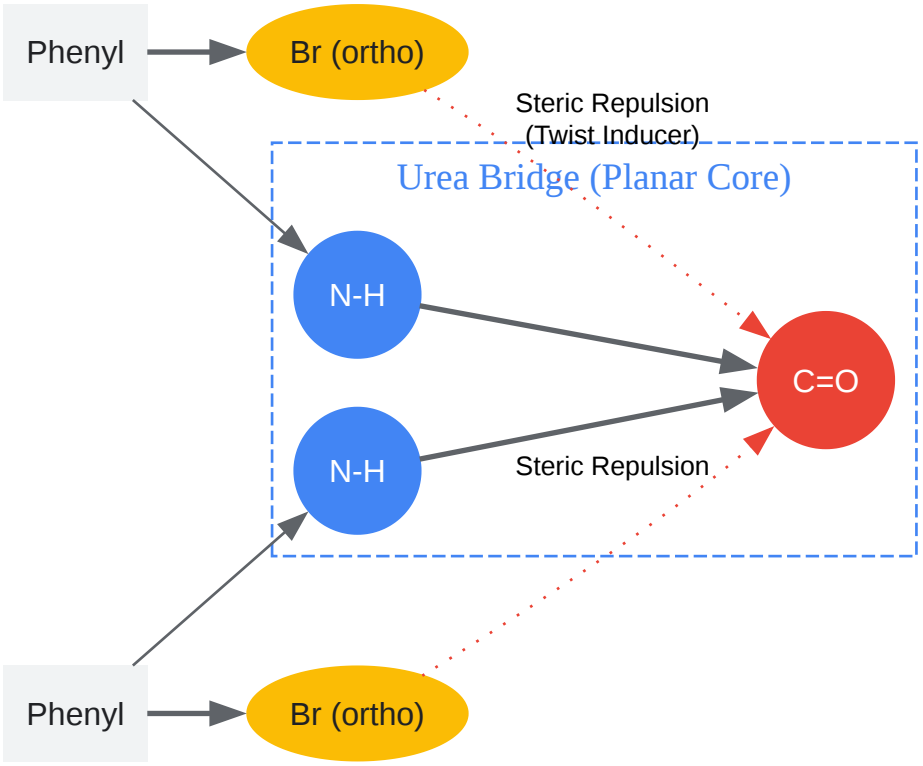
  interactions. The bulky bromine atoms prevent tight

  -stacking, often resulting in higher solubility in polar aprotic solvents compared to the 4-bromo isomer.

Visualization of Conformational Stress

The following diagram illustrates the connectivity and the steric clash driving the twisted conformation.

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Figure 1: Connectivity and steric forces in **N,N'-di(2-bromophenyl)urea**. The ortho-bromo substituents force a non-planar geometry.

Synthetic Pathway & Validation

The most robust synthesis involves the reaction of 2-bromoaniline with triphosgene. This method avoids the handling of gaseous phosgene and provides high yields. Alternatively, the reaction of 2-bromoaniline with 2-bromophenyl isocyanate can be used if the isocyanate is available.

Protocol: Triphosgene-Mediated Coupling

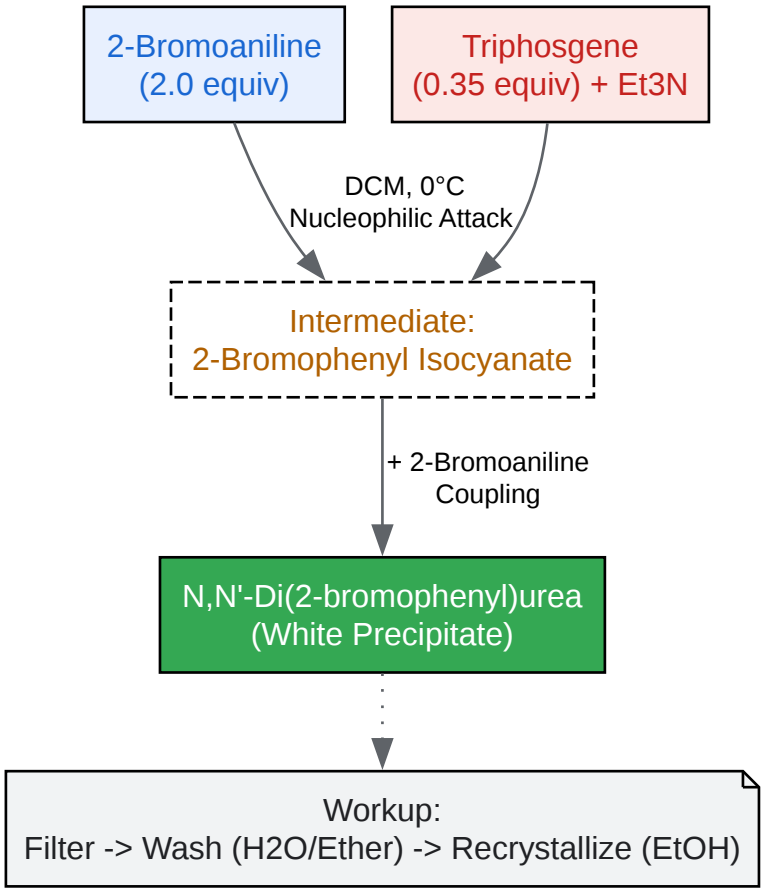
Reagents: 2-Bromoaniline (2.0 equiv), Triphosgene (0.35 equiv), Triethylamine (2.5 equiv), Dichloromethane (DCM).

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- Preparation: Dissolve 2-bromoaniline (10 mmol) and triethylamine (12.5 mmol) in anhydrous DCM (20 mL) under an inert atmosphere (

). Cool to 0 °C.
- Addition: Dissolve triphosgene (1.75 mmol) in DCM (5 mL) and add dropwise to the amine solution over 30 minutes. Caution: Exothermic.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Hexane/EtOAc 7:3).
- Workup: Quench with water. Filter the precipitated white solid (the urea is often poorly soluble in DCM). Wash the solid with water (to remove amine salts) and cold diethyl ether.
- Purification: Recrystallize from Ethanol or DMF/Water.

Synthetic Workflow Diagram



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Figure 2: Step-wise synthetic pathway via the triphosgene method.

Physicochemical Characterization

The following data validates the structural identity of the synthesized compound. The high melting point is characteristic of the strong intermolecular hydrogen bonding network.

Spectral Data Summary

Property	Value / Characteristic
Appearance	White crystalline solid
Melting Point	232.2 – 232.8 °C [1]
IR (KBr)	3319 cm^{-1} ( ), 1644 cm^{-1} (amide I), 1581, 1534 cm^{-1}
^{1}H NMR	8.5–9.0 (s, 2H, NH), 7.83 (d, 2H, Ar-H), 7.1–7.6 (m, 6H, Ar-H) [Expected]
^{13}C NMR	152.4 ( ), 139.1, 131.7, 120.4, 113.6 (Ar-C) [1]
Solubility	Soluble in DMSO, DMF; Poorly soluble in water, DCM, Ether

Note on NMR: The urea protons (

) are typically observed downfield (8.5–9.5 ppm) in DMSO-

due to hydrogen bonding with the solvent. The ortho-position of the bromine shifts the adjacent carbon and proton signals significantly compared to the unsubstituted analog.

Functional Applications

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Anion Sensing

Diarylureas are privileged scaffolds for anion recognition. The two N-H protons form a "bidentate" hydrogen-bonding pocket capable of binding oxyanions (e.g., Acetate,

) and halides.

- Mechanism: The urea acts as a neutral donor. Upon binding an anion, the N-H signals in ^{1}H NMR shift significantly downfield.
- Ortho-Effect Warning: While para-substituted ureas are stable sensors, ortho-substituted ureas (like the 2-bromo derivative) are susceptible to base-induced cyclization (forming benzimidazolinones) in the presence of basic anions like Fluoride (

) [2]. Researchers must control basicity during sensing experiments.

Medicinal Chemistry Scaffold

The N,N'-diarylurea motif is the pharmacophore of several kinase inhibitors (e.g., Sorafenib).[1]

- Role: The urea bridge forms critical hydrogen bonds with the Glu/Asp residues in the kinase ATP-binding pocket.
- Selectivity: The 2-bromo substitution provides a specific steric vector that can induce selectivity by clashing with "gatekeeper" residues in the kinase active site, potentially overcoming resistance mechanisms found in planar inhibitors.

References

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